

PSB-1114 tetrasodium solubility issues and solutions

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Compound of Interest

Compound Name: PSB-1114 tetrasodium

Cat. No.: B610303

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Technical Support Center: PSB-1114 Tetrasodium

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **PSB-1114 tetrasodium**. The information is presented in a question-and-answer format to directly address common issues encountered during experimental workflows.

Frequently Asked Questions (FAQs)

Q1: What is **PSB-1114 tetrasodium** and what is its primary mechanism of action?

PSB-1114 tetrasodium is a potent and selective agonist for the P2Y₂ receptor, a G protein-coupled receptor.^{[1][2][3]} Its chemical name is 4-Thiouridine-5'-O-(β,γ-difluoromethylene)triphosphate tetrasodium salt.^[1] As a P2Y₂ agonist, it mimics the action of endogenous ligands like ATP and UTP, initiating downstream signaling cascades.^{[4][5]}

Q2: What is the recommended solvent for dissolving **PSB-1114 tetrasodium**?

The most commonly recommended solvent for **PSB-1114 tetrasodium** is water.^[1] Many suppliers provide this compound pre-dissolved in water at a concentration of 10mM.^[1] For laboratory preparation of stock solutions, sterile, distilled water is a suitable choice.

Q3: What are the recommended storage conditions for **PSB-1114 tetrasodium**?

For long-term stability, **PSB-1114 tetrasodium** powder should be stored at -20°C.[3] Stock solutions in DMSO can be stored at 4°C for up to two weeks or at -80°C for up to six months.[3]

Troubleshooting Guide: Solubility Issues

Researchers may encounter challenges with the solubility of **PSB-1114 tetrasodium**, particularly when preparing concentrations higher than 10mM or using different buffer systems. The following guide addresses these potential issues.

Q4: I am having trouble dissolving **PSB-1114 tetrasodium** in water at a high concentration. What can I do?

If you are experiencing difficulty dissolving **PSB-1114 tetrasodium** in water, consider the following steps:

- **Gentle Warming:** Gently warm the solution to room temperature. Avoid excessive heat, as it may degrade the compound.
- **Vortexing/Sonication:** Vortex the solution for several minutes. If particles persist, brief sonication in a water bath may aid dissolution.
- **pH Adjustment:** The solubility of tetrasodium salts and phosphate-containing compounds is often pH-dependent. A slight increase in the pH of the aqueous solution may improve solubility.

Q5: Can I dissolve **PSB-1114 tetrasodium** in solvents other than water, such as DMSO or ethanol?

While water is the primary recommended solvent, one supplier suggests that stock solutions can be made in DMSO.[3] There is limited information available on the solubility of **PSB-1114 tetrasodium** in ethanol. When using organic solvents, be aware that phosphate buffers can precipitate at high organic solvent concentrations.[6][7][8] It is recommended to first dissolve the compound in a small amount of water before adding the organic solvent.

Q6: My **PSB-1114 tetrasodium** solution in a phosphate buffer has precipitated. What could be the cause and how can I fix it?

Precipitation of phosphate salts in buffers can occur, especially in the presence of high concentrations of organic solvents or at lower temperatures.[\[6\]](#)[\[7\]](#)[\[8\]](#)

- Cause: The addition of organic solvents like acetonitrile or methanol to a phosphate buffer can cause the buffer salts to precipitate.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Solution: If precipitation occurs, try to redissolve the compound by warming the solution gently and sonicating. To prevent this, consider using a lower concentration of the phosphate buffer or using a different buffer system that is more soluble in your desired solvent mixture. When working with organic solvents, it is advisable to flush the system with water before introducing the buffer solution.[\[7\]](#)

Quantitative Data Summary

Property	Value	Source
Molecular Weight	622.14 g/mol	[1] [3]
Solubility in Water	Soluble (often supplied at 10mM)	[1]
EC ₅₀ for P2Y ₂ Receptor	134 nM	[2] [3]

Experimental Protocols

Protocol for Reconstituting Lyophilized **PSB-1114 Tetrasodium**

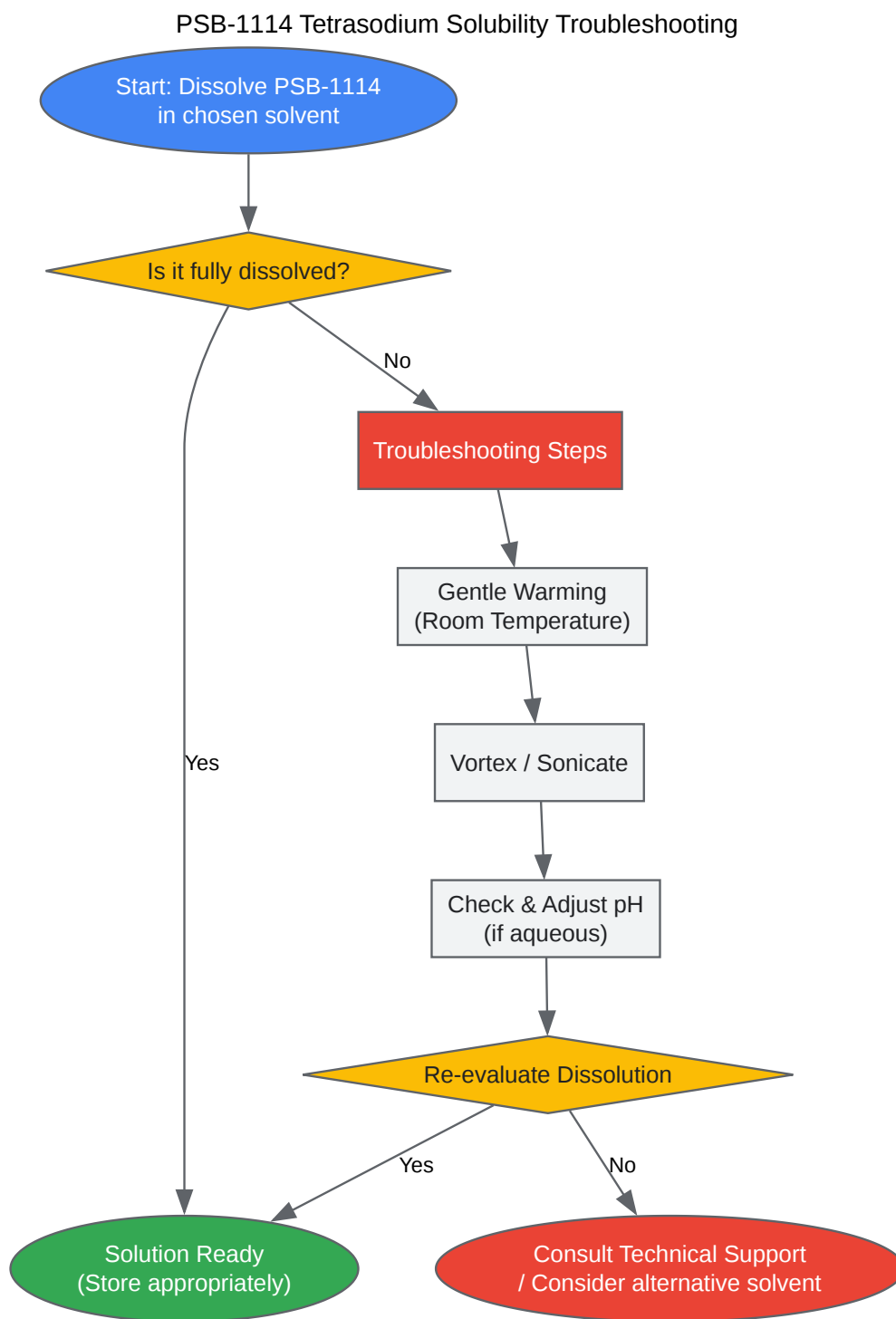
This protocol provides a general guideline for reconstituting lyophilized **PSB-1114 tetrasodium** to prepare a stock solution.

- Centrifugation: Before opening, centrifuge the vial at low speed for a few seconds to ensure the lyophilized powder is at the bottom.
- Solvent Addition: Add the calculated volume of sterile, distilled water to the vial to achieve the desired stock concentration (e.g., for a 10mM stock solution from 1mg of powder, add approximately 160.7 μ L of water).
- Dissolution: Gently vortex the vial until the powder is completely dissolved. If necessary, allow the vial to sit at room temperature for a few minutes to aid dissolution. For stubborn

particulates, a brief sonication in a water bath can be used.

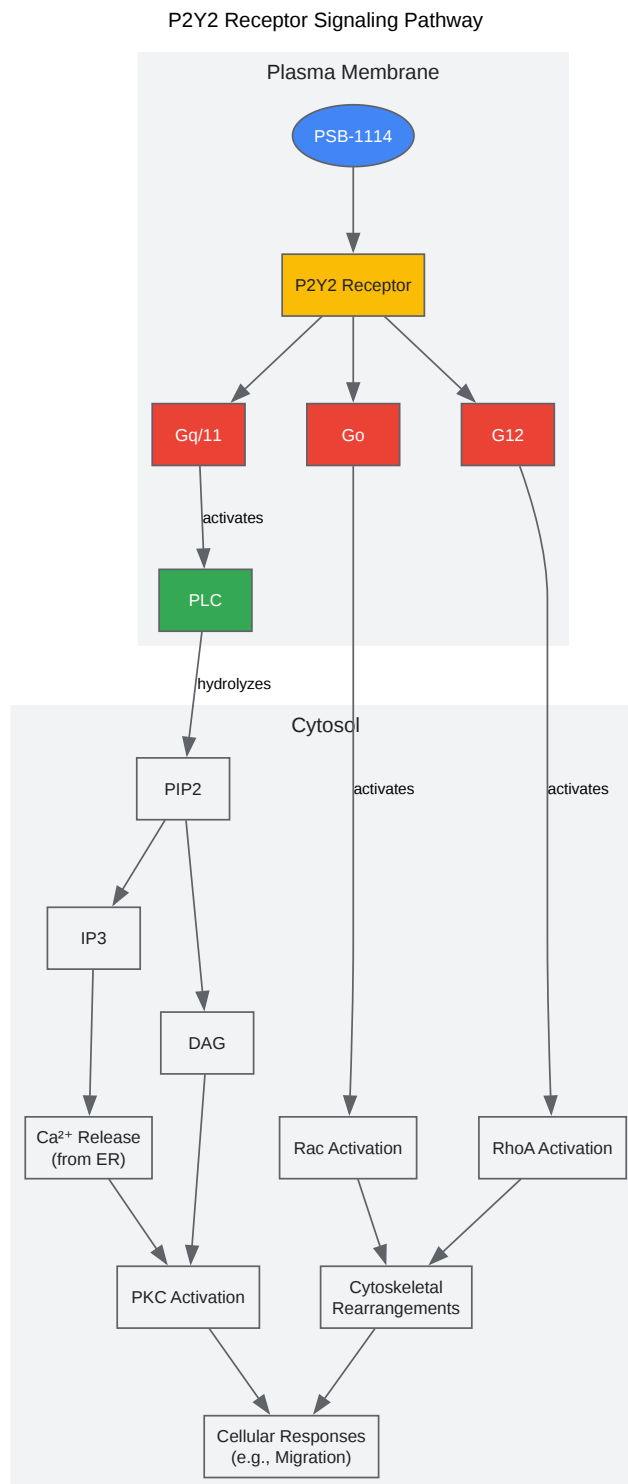
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C for long-term use.

Visualizations



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Caption: A workflow diagram for troubleshooting solubility issues with **PSB-1114 tetrasodium**.



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Caption: The signaling pathway of the P2Y2 receptor activated by agonists like PSB-1114.

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